Technical Support Center: Enhancing the Metabolic Stability of Oxetane Compounds

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Compound of Interest

Compound Name:	*3-(2-aminopropan-2-yl)oxetan-3-ol*
CAS No.:	*2172185-10-1*
Cat. No.:	*B6262501*

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Welcome to the technical support center dedicated to providing researchers, scientists, and drug development professionals with in-depth guidance on enhancing the metabolic stability of oxetane-containing compounds. This resource is designed to address common challenges and provide practical, evidence-based solutions for your experimental needs.

Frequently Asked Questions (FAQs)

This section addresses common questions regarding the metabolic stability of oxetane compounds, providing concise answers grounded in established scientific principles.

Q1: Why is the oxetane ring often considered a metabolically stable motif?

The oxetane ring's stability stems from its strained four-membered ring structure, which can be sterically hindering to the active sites of metabolic enzymes.[1] It is often used as a bioisosteric replacement for more metabolically labile groups like gem-dimethyl or carbonyl functionalities.[2][3] The substitution of a gem-dimethyl group with an oxetane can reduce the rate of metabolic degradation in many cases.[3][4]

Q2: How does the substitution pattern on the oxetane ring affect its metabolic stability?

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The substitution pattern is a critical determinant of metabolic stability. Generally, 3,3-disubstituted oxetanes are more stable than other substitution patterns.[4] However, stability is not guaranteed and can be influenced by the presence of other functional groups within the molecule.[4] For instance, 3,3-disubstituted oxetanes with an internal nucleophile (like an alcohol or amine) may be more prone to ring-opening under acidic conditions.[4]

Q3: What are the primary metabolic pathways for oxetane-containing compounds?

Oxetane-containing compounds are primarily metabolized through two main pathways:

- Phase I Oxidation: This is often mediated by Cytochrome P450 (CYP450) enzymes and can involve hydroxylation of the oxetane ring or adjacent positions.[1]
- Hydrolysis: Microsomal epoxide hydrolase (mEH) can catalyze the hydrolytic opening of the oxetane ring to form a 1,3-diol.[5][6] This represents a non-oxidative metabolic route.

The preferred metabolic pathway is often substrate-specific and cannot always be predicted based on intrinsic properties like pKa or LogD alone.[7]

Q4: Can oxetane-containing compounds undergo Phase II metabolism?

Yes, if the parent compound or its Phase I metabolite possesses a suitable functional group (e.g., hydroxyl, amine, or carboxylic acid), it can undergo Phase II conjugation reactions. A common Phase II pathway is glucuronidation, catalyzed by UDP-glucuronosyltransferases (UGTs).[8][9] The likelihood of UGT-mediated metabolism can be predicted using in silico models.[8][10]

Q5: What are the main advantages of replacing a gem-dimethyl group with an oxetane?

Replacing a gem-dimethyl group with an oxetane offers several potential advantages in drug design:

- Enhanced Metabolic Stability: The oxetane ring can block metabolically weak C-H bonds without the significant increase in lipophilicity associated with a gem-dimethyl group.[6]
- Improved Physicochemical Properties: Oxetanes are more polar than gem-dimethyl groups, which can lead to increased aqueous solubility and a more favorable overall ADME profile.[1]

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[2]

- Reduced Lipophilicity: The substitution often results in a decrease in LogP, which can be beneficial for reducing off-target effects.[3]

Troubleshooting Guides

This section provides practical guidance for addressing specific issues you may encounter during the experimental evaluation of oxetane compound metabolic stability.

Issue 1: Unexpectedly High Metabolic Clearance

Problem: Your oxetane-containing compound shows unexpectedly high clearance in human liver microsomes (HLM) or hepatocyte assays.

Possible Causes & Troubleshooting Steps:

- Unexpected Metabolic Pathway:
  - Cause: While often stable, the oxetane ring can be a site of metabolism. Both CYP450-mediated oxidation and mEH-mediated hydrolysis are possible.
  - Troubleshooting Workflow:
    1. Differentiate between CYP and mEH metabolism: Conduct parallel incubations with and without the CYP cofactor NADPH. If metabolism is significantly reduced in the absence of NADPH, CYP enzymes are likely involved. If metabolism persists, mEH-catalyzed hydrolysis should be investigated.
    2. Use selective inhibitors:
       - To confirm CYP involvement, use a broad-spectrum CYP inhibitor like 1-aminobenzotriazole (ABT).
       - To investigate mEH involvement, use a selective mEH inhibitor such as 4-phenylchalcone oxide or other potent inhibitors.[1][7][11] A significant reduction in metabolism in the presence of an mEH inhibitor points to this pathway.

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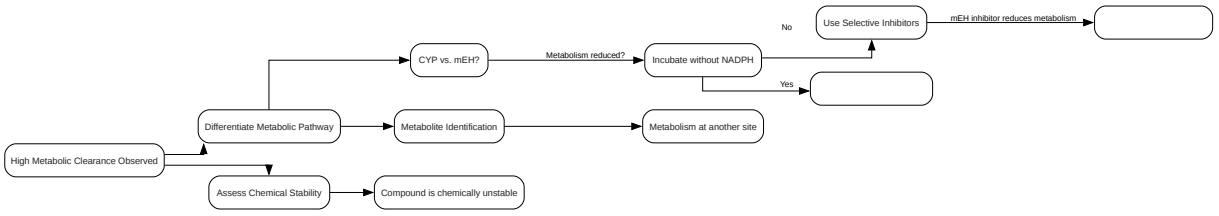
- Metabolism at another site on the molecule:
  - Cause: The oxetane may be stable, but another part of the molecule is metabolically labile.
  - Troubleshooting: Perform metabolite identification studies using LC-MS/MS to pinpoint the site of metabolic modification.
- Chemical Instability:
  - Cause: The compound may be unstable under the assay conditions (e.g., pH, temperature).
  - Troubleshooting: Run a control incubation in the assay buffer without the metabolic enzymes to assess the chemical stability of your compound.



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Caption: Troubleshooting workflow for high metabolic clearance.

Issue 2: Identification of an Unexpected Metabolite with a Mass Increase of +18 Da

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Problem: LC-MS/MS analysis reveals a metabolite with a mass increase of 18 Da, suggesting the addition of water.

Possible Interpretations & Confirmation Steps:

- Oxetane Ring Opening:
  - Hypothesis: The oxetane ring has undergone hydrolysis, likely catalyzed by mEH, to form a 1,3-diol.
  - Confirmation:
    1. MS/MS Fragmentation Analysis: The diol metabolite will likely show a characteristic fragmentation pattern involving the neutral loss of water (-18 Da) or fragmentation adjacent to the newly formed hydroxyl groups.[12][13] The fragmentation pattern will differ from that of the parent compound, which would likely involve cleavage of the oxetane ring itself.
    2. Selective Inhibition: As described in Issue 1, demonstrate that the formation of this metabolite is inhibited by a selective mEH inhibitor.
- Hydrolysis of another functional group:
  - Hypothesis: If your molecule contains other hydrolyzable functional groups (e.g., an ester, amide, or nitrile), this could be the site of metabolism.
  - Confirmation: Compare the retention time and MS/MS fragmentation pattern of the metabolite to that of authentic standards of the potential hydrolysis products, if available.

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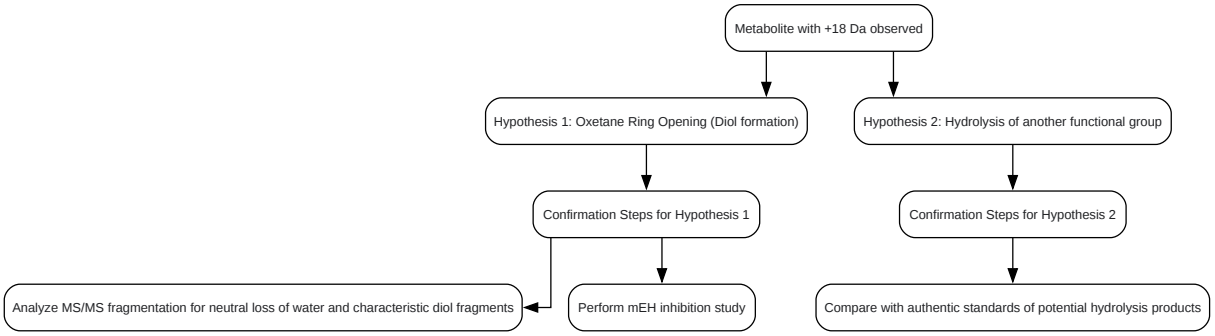

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Caption: Decision tree for identifying a +18 Da metabolite.

Issue 3: High Inter-Experimental Variability

Problem: You are observing significant variability in metabolic stability results between different experimental runs.

Possible Causes & Mitigation Strategies:

- Inconsistent Enzyme Activity:
  - Cause: The activity of liver microsomes or hepatocytes can vary between lots and can decrease with improper storage or handling.
  - Mitigation:
    - Always include positive control compounds with known metabolic fates in each assay to monitor enzyme activity.
    - Ensure proper thawing and handling of cryopreserved hepatocytes and microsomes according to the supplier's recommendations.

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- Compound Solubility Issues:
  - Cause: Poor solubility of the test compound in the incubation buffer can lead to inconsistent concentrations and, therefore, variable metabolism rates.
  - Mitigation:
    - Determine the aqueous solubility of your compound under the assay conditions.
    - If solubility is low, consider using a co-solvent (e.g., DMSO, acetonitrile) at a final concentration that does not inhibit enzyme activity (typically ≤1%).
- Non-Specific Binding:
  - Cause: Highly lipophilic compounds can bind to the plasticware of the assay plates, reducing the effective concentration available for metabolism.
  - Mitigation:
    - Use low-binding plates.
    - Include a pre-incubation step to allow for equilibration of the compound with the assay components.

Quantitative Data Summary

The following table provides a comparative overview of the metabolic stability of representative oxetane-containing compounds and their non-oxetane analogs.

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Compound/ Analog Pair	Structure	Assay System	t1/2 (min)	Intrinsic Clearance (CLint)	Reference
Pentan-2-one vs. Oxetane Analog	Structure of pentan-2-one and its oxetane analog	Human Liver Microsomes	Data for pentan-2-one	Data for pentan-2-one	[4]
Human Liver Microsomes	Data for oxetane analog	Data for oxetane analog	[4]		
Gem-dimethyl Analog vs. Oxetane Analog	Structure of a gem-dimethyl containing compound	Mouse Liver Microsomes	Data for gem-dimethyl analog	Data for gem-dimethyl analog	[3][14]
Structure of its oxetane bioisostere	Mouse Liver Microsomes	Data for oxetane analog	Data for oxetane analog	[3][14]	
Morpholine Analog vs. Oxetane Analog	Structure of a morpholine-containing compound	Human Liver Microsomes	Data for morpholine analog	Data for morpholine analog	[6][15]
Structure of its spiro-oxetane analog	Human Liver Microsomes	Data for oxetane analog	Data for oxetane analog	[6][15]	

Note: Specific quantitative data from the literature should be inserted into this table where available. The structures should be represented by their chemical drawings.

Experimental Protocols

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Protocol 1: Human Liver Microsomal (HLM) Stability Assay

This protocol outlines a standard procedure for assessing the metabolic stability of an oxetane-containing compound in human liver microsomes.

Materials:

- Test compound stock solution (10 mM in DMSO)
- Pooled human liver microsomes (e.g., from a commercial supplier)
- Phosphate buffer (100 mM, pH 7.4)
- NADPH regenerating system (containing NADP+, glucose-6-phosphate, and glucose-6-phosphate dehydrogenase)
- Positive control compounds (e.g., a high-clearance and a low-clearance compound)
- Acetonitrile (containing an internal standard for LC-MS/MS analysis)
- 96-well plates

Procedure:

- Prepare Microsome Suspension: Thaw the human liver microsomes on ice and dilute to a final protein concentration of 0.5 mg/mL in phosphate buffer.
- Prepare Incubation Mixture: In a 96-well plate, combine the microsome suspension and the test compound (final concentration typically 1 µM). Include wells for the positive and negative controls.
- Initiate the Reaction: Add the NADPH regenerating system to each well to start the metabolic reaction. For the negative control (to assess non-NADPH dependent metabolism and chemical stability), add buffer instead of the NADPH system.
- Incubation: Incubate the plate at 37°C with shaking.

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- Time Points: At specified time points (e.g., 0, 5, 15, 30, 45, and 60 minutes), collect aliquots from each well.
- Terminate the Reaction: Immediately add the aliquots to a separate 96-well plate containing ice-cold acetonitrile with an internal standard to stop the reaction and precipitate the proteins.
- Sample Processing: Centrifuge the termination plate to pellet the precipitated proteins.
- LC-MS/MS Analysis: Analyze the supernatant for the remaining concentration of the parent compound using a validated LC-MS/MS method.

Data Analysis:

- Plot the natural logarithm of the percentage of the parent compound remaining versus time.
- The slope of the linear portion of the curve represents the elimination rate constant (k).
- Calculate the half-life (t1/2) = 0.693 / k.
- Calculate the intrinsic clearance (CLint) = (k / microsomal protein concentration).

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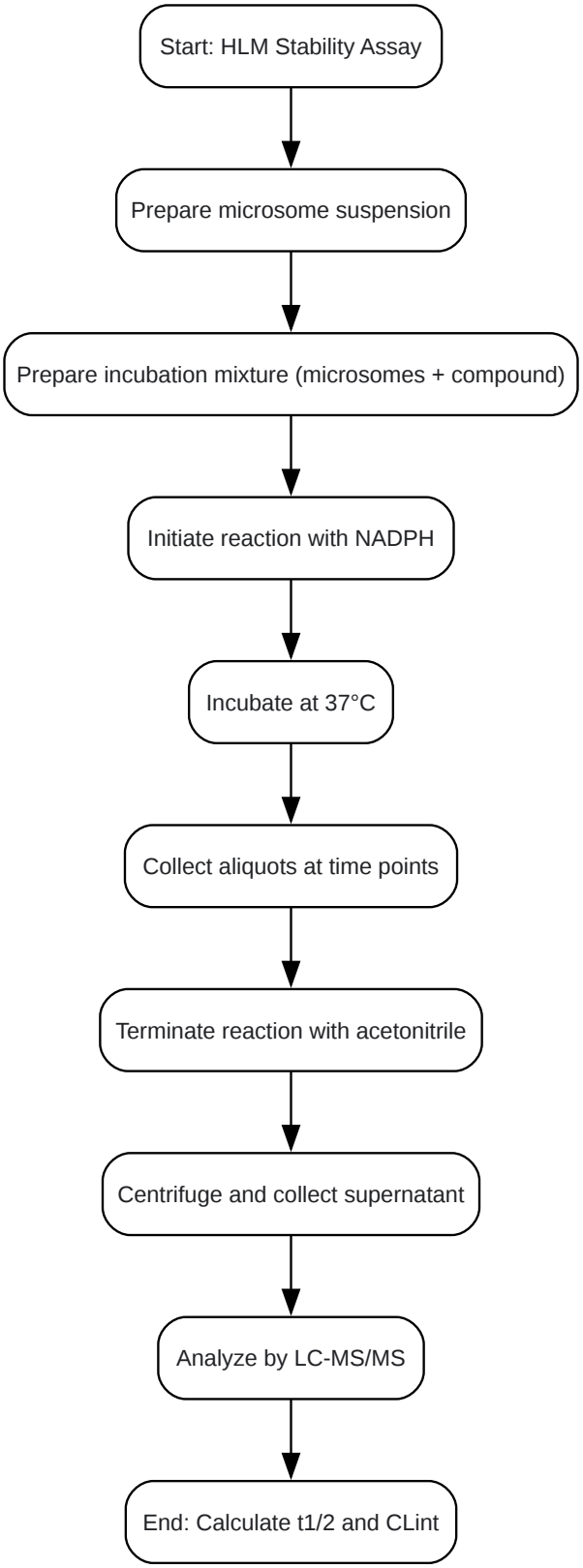

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Caption: Workflow for the HLM stability assay.

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Protocol 2: Cryopreserved Hepatocyte Stability Assay

This protocol provides a method for evaluating metabolic stability in a more physiologically relevant system that includes both Phase I and Phase II enzymes.

Materials:

- Cryopreserved human hepatocytes
- Hepatocyte plating and incubation media
- Collagen-coated 96-well plates
- Test compound stock solution (10 mM in DMSO)
- Positive and negative control compounds
- Acetonitrile (with internal standard)

Procedure:

- Thaw and Plate Hepatocytes: Thaw the cryopreserved hepatocytes according to the supplier's protocol and plate them in collagen-coated 96-well plates. Allow the cells to attach for several hours.
- Prepare Dosing Solutions: Prepare dosing solutions of the test compound and controls in the incubation medium at the desired final concentration (typically 1 µM).
- Incubation: Remove the plating medium from the hepatocytes and add the dosing solutions. Incubate the plate at 37°C in a humidified incubator with 5% CO2.
- Time Points: At specified time points (e.g., 0, 15, 30, 60, 120, and 240 minutes), collect aliquots of the incubation medium.
- Terminate and Process: Terminate the reaction and process the samples as described in the HLM assay protocol.
- LC-MS/MS Analysis: Analyze the samples for the remaining parent compound.

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Data Analysis:

The data analysis is similar to the HLM assay, with the intrinsic clearance being normalized to the cell density (e.g., per million cells).

References

- Oxetanes in Drug Discovery Campaigns. J Med Chem. 2023;66(18):12697-12709. [Link]
- Oxetanes in Drug Discovery Campaigns. J Med Chem. 2023;66(18):12697-12709. [Link]
- Applications of oxetanes in drug discovery and medicinal chemistry. Eur J Med Chem. 2023;261:115802. [Link]
- Hip To Be Square: Oxetanes as Design Elements To Alter Metabolic Pathways. J Med Chem. 2019;62(16):7383-7399. [Link]
- Directing the Metabolism of Drugs Away from CYP450: The Use of Oxetane Rings. Pharmacol Pharm. 2019;10(11):465-473. [Link]
- Hip to be square: oxetanes as design elements to alter metabolic pathways. Semantic Scholar. [Link]
- Hip To Be Square: Oxetanes as Design Elements To Alter Metabolic Pathways. ResearchGate. [Link]
- Oxetanes in Drug Discovery: Structural and Synthetic Insights. ResearchGate. [Link]
- Oxetanes in Drug Discovery Campaigns. Semantic Scholar. [Link]
- Studies on the synthesis, stability and conformation of 2-sulfonyl-oxetane fragments. Org Biomol Chem. 2015;13(18):5265-5272. [Link]
- Breakthrough method opens door to fluorinated oxetane drug molecules. News-Medical.Net. [Link]
- Applications of oxetanes in drug discovery and medicinal chemistry. Eur J Med Chem. 2023;261:115802. [Link]

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- Oxetanes in Drug Discovery: Structural and Synthetic Insights. J Med Chem. 2010;53(8):3227-3246. [Link]
- Oxetanes in Drug Discovery Campaigns. J Med Chem. 2023;66(18):12697-12709. [Link]
- Oxetanes: Recent Advances in Synthesis, Reactivity, and Medicinal Chemistry. Chem Rev. 2016;116(19):12564-12646. [Link]
- Chemical Space Exploration of Oxetanes. Molecules. 2020;25(21):5109. [Link]
- Drug-drug interactions that alter the exposure of glucuronidated drugs: Scope, UDP-glucuronosyltransferase (UGT) enzyme selectivity, mechanisms (inhibition and induction), and clinical significance. Pharmacol Ther. 2023;249:108459. [Link]
- Role of UDP-Glucuronosyltransferases in Drug Metabolism and Drug-Drug Interactions. ISSX. [Link]
- Small Molecule LC-MS/MS Fragmentation Data Analysis and Application to Siderophore Identification. IntechOpen. [Link]
- The role of pH in the glucuronidation of raloxifene, mycophenolic acid and ezetimibe. Mol Pharm. 2009;6(4):1155-1164. [Link]
- Protocol for Extracellular Enzyme Assays. Georg-August-Universität Göttingen. [Link]
- Fragmentation pathways of drugs of abuse and their metabolites based on QTOF MS/MS and MSE accurate-mass spectra. SciSpace. [Link]
- Roles of glucuronidation and UDP-glucuronosyltransferases in xenobiotic bioactivation reactions. ResearchGate. [Link]
- Metabolite Fragmentation Visualization. NSF Public Access Repository. [Link]
- Metabolite identification and quantitation in LC-MS/MS-based metabolomics. Anal Bioanal Chem. 2011;400(8):2355-2368. [Link]
- Oxetane-containing metabolites: origin, structures, and biological activities. Appl Microbiol Biotechnol. 2021;105(1):61-75. [Link]

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- Regio-specific synthesis of flavonoid glucuronides using plant UDP-glucuronosyltransferase expressed in yeast. ResearchGate. [Link]
- Oxetanes: formation, reactivity and total syntheses of natural products. Beilstein J Org Chem. 2021;17:1546-1601. [Link]

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Sources

- 1. Development of potent inhibitors of the human microsomal epoxide hydrolase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Oxetanes in Drug Discovery Campaigns - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Prediction of UGT-mediated phase II metabolism via ligand- and structure-based predictive models - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Selective inhibition and selective induction of multiple microsomal epoxide hydrolases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Prediction of UGT-mediated Metabolism Using the Manually Curated MetaQSAR Database - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Computational Prediction of Site of Metabolism for UGT-Catalyzed Reactions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. semanticscholar.org [semanticscholar.org]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. chemguide.co.uk [chemguide.co.uk]
- 14. Applications of oxetanes in drug discovery and medicinal chemistry - PMC [pmc.ncbi.nlm.nih.gov]

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- 15. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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